N-ethyl-2-phenylpropan-1-amine Reference Standard: A Comparative Certification Guide

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Compound of Interest

Compound Name:	*N-ethyl-2-phenylpropan-1-amine*
CAS No.:	*91339-15-0*
Cat. No.:	*B602334*

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Introduction: The Isomer Trap in Phenethylamine Analysis

In the high-stakes arena of forensic toxicology and pharmaceutical impurity profiling, **N-ethyl-2-phenylpropan-1-amine** (CAS 91339-14-9 / 52497-69-5) represents a critical analytical challenge. As a structural regioisomer of both N-ethylamphetamine and N,N-dimethylamphetamine, and sharing the dominant m/z 58 mass spectral fragment with Methamphetamine, this compound is a frequent source of false positives in routine screening.

For researchers and drug development professionals, the distinction between a "chemical reagent" and a Certified Reference Material (CRM) is not merely bureaucratic—it is the difference between a presumptive indication and a defensible analytical result. This guide objectively compares the performance of ISO 17034 Certified Reference Standards against lower-tier alternatives, providing experimental workflows to validate their use in distinguishing structural isomers.

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Comparative Analysis: Reagent Grade vs. ISO 17034 CRM

The following table contrasts the technical specifications of **N-ethyl-2-phenylpropan-1-amine** standards available on the market. For quantitative applications (e.g., impurity quantification or forensic dosing), the uncertainty budget provided by a CRM is indispensable.

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Feature	Reagent / Research Grade	Analytical Standard	ISO 17034 Certified Reference Material (CRM)
Primary Use	Synthesis starting material, qualitative screening.	Qualitative ID, approximate quantitation.	Precise Quantitation, Method Validation, Legal Defensibility.
Purity Assignment	Area % (HPLC/GC) only.	Chromatographic purity + Identity (NMR/MS).	Mass Fraction (kg/kg) determined by primary method (qNMR/Mass Balance).
Traceability	None or Batch-specific.	Traceable to manufacturer's internal standard.	SI-Traceable (via NIST/NMIJ primary standards).[1]
Homogeneity	Not assessed.	Assumed based on batch size.	Experimentally verified (ANOVA analysis of stratified samples).
Stability	Expiry based on general chemical class.	Monitored annually.	Real-time & Accelerated Stability data included in uncertainty budget.
Uncertainty ( )	Not provided.	1-5% (Estimated).	0.5-1.0% (Calculated) combining characterization, homogeneity, and stability.

Why It Matters: The "Mass 58" Coincidence

Both **N-ethyl-2-phenylpropan-1-amine** and Methamphetamine yield a base peak at m/z 58 via electron ionization (EI) mass spectrometry due to

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-cleavage adjacent to the nitrogen atom.

- Methamphetamine:

  (

  58)

- **N-ethyl-2-phenylpropan-1-amine**:

  (

  58)

Without a certified standard to establish precise retention time (

) and confirm secondary ion ratios, a standard GC-MS screen may misidentify this impurity as a controlled substance.

Scientific Integrity: Experimental Protocols

Protocol A: The "Gold Standard" Certification via qNMR

Objective: To assign the precise purity (mass fraction) of the **N-ethyl-2-phenylpropan-1-amine** reference standard with direct SI-traceability, bypassing the need for a pre-existing standard of the same compound.

Methodology:

- Internal Standard Selection: Select a NIST-traceable primary standard (e.g., Maleic Acid or Dimethyl sulfone) with non-overlapping signals in the

  H NMR spectrum.

- Sample Preparation:

  - Weigh

    mg of **N-ethyl-2-phenylpropan-1-amine** (hygroscopicity control required) and the Internal Standard (IS) into the same vial using a metrological micro-balance (

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mg).

- Dissolve in Deuterated Methanol (

) or

  .

- Acquisition:
  - Instrument: 600 MHz NMR.[1]
  - Pulse sequence: 90° pulse, relaxation delay (

)

    (typically 60s) to ensure full relaxation.
  - Scans: 64 scans for high S/N ratio.
- Calculation:

  Where

  =Integral area,

  =Number of protons,

  =Molar mass,

  =Mass weighed,

  =Purity.[1][2][3]

Protocol B: Isomeric Differentiation via GC-MS

Objective: To validate the separation of **N-ethyl-2-phenylpropan-1-amine** from its isomers using the Certified Reference Material.

Workflow:

- Column: Rxi-5Sil MS or equivalent (30m x 0.25mm x 0.25µm).

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- Temperature Program: 60°C (1 min)

  10°C/min

  280°C.

- Differentiation Logic:
  - Methamphetamine: Elutes earlier; Base peak 58, Secondary 91.
  - N-ethylamphetamine: Elutes later; Base peak 72 (

).
  - **N-ethyl-2-phenylpropan-1-amine**: Distinct

    (typically between meth and N-ethylamphet); Base peak 58, Secondary 91, 105.

- Validation: Inject the CRM. Calculate the Resolution (

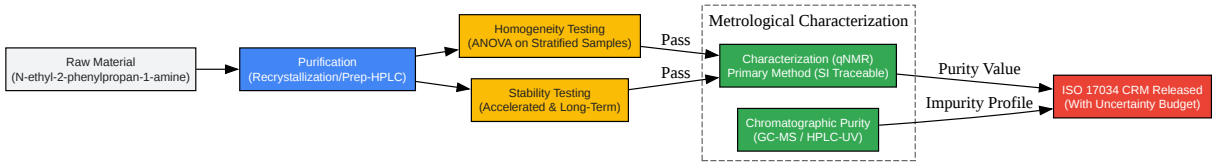
) between the CRM peak and the nearest isomer.

  confirms baseline separation.

Visualization & Logic

Diagram 1: The ISO 17034 Certification Workflow

This diagram illustrates the rigorous "Chain of Custody" for data that transforms a raw chemical into a Certified Reference Material.



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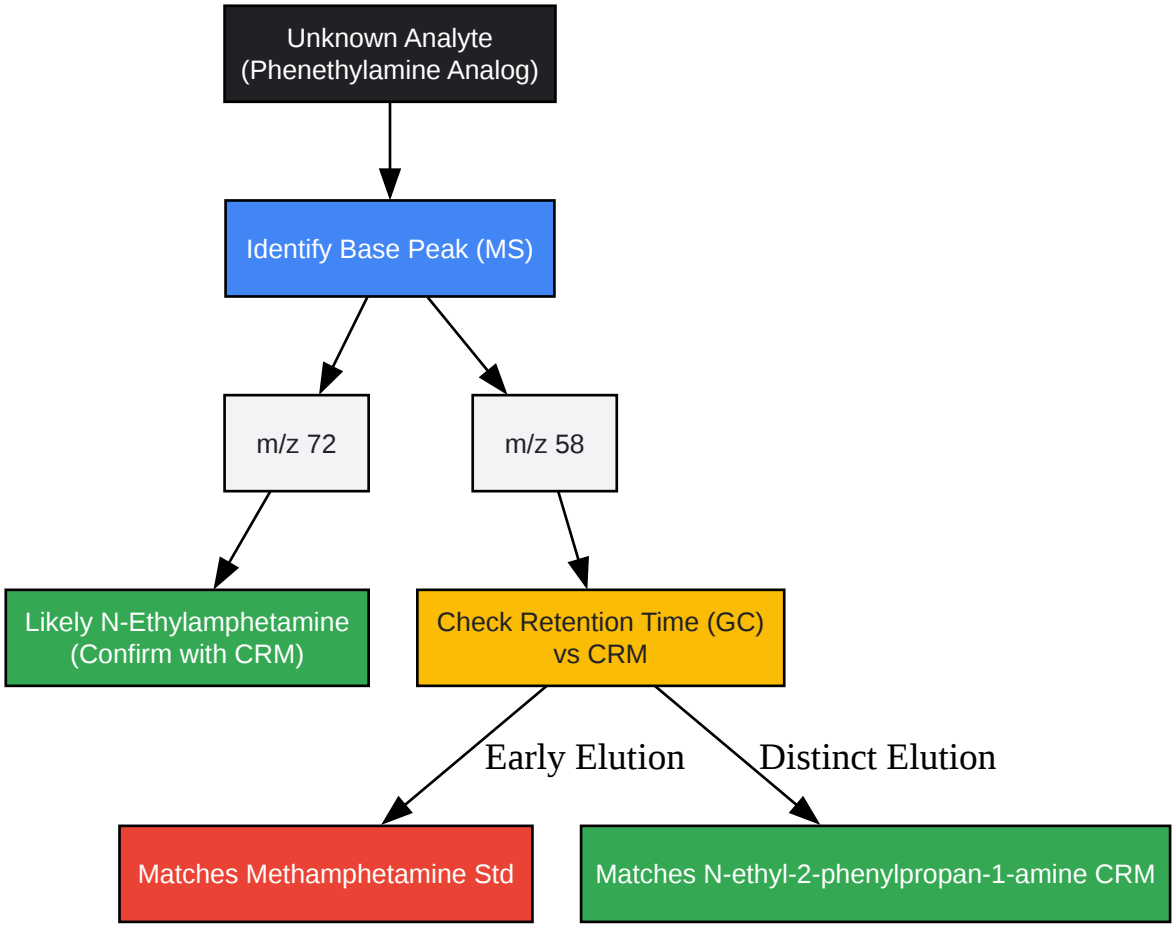
Caption: Workflow for ISO 17034 certification, highlighting qNMR as the primary method for assigning purity.

Diagram 2: Isomeric Differentiation Logic Tree

A decision tree for researchers to identify the specific phenethylamine isomer based on MS fragmentation and Retention Time.



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Caption: Analytical logic tree for distinguishing **N-ethyl-2-phenylpropan-1-amine** from Methamphetamine and N-ethylamphetamine.

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